

Physical and chemical properties of $\text{Cu}_2(\text{OH})(\text{PO}_4)$

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Compound of Interest

Compound Name: *Copper hydroxide phosphate*
($\text{Cu}_2(\text{OH})(\text{PO}_4)$)

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An In-depth Technical Guide on the Physical and Chemical Properties of $\text{Cu}_2(\text{OH})(\text{PO}_4)$

Audience: Researchers, scientists, and drug development professionals.

Abstract

Copper(II) phosphate hydroxide, $\text{Cu}_2(\text{OH})(\text{PO}_4)$, is an inorganic compound found naturally as the mineral libethenite.^[1] It has garnered significant scientific interest due to its versatile properties and potential applications in various fields. This technical guide provides a comprehensive overview of the physical and chemical properties of $\text{Cu}_2(\text{OH})(\text{PO}_4)$, with a focus on its synthesis, crystal structure, thermal stability, and spectroscopic characteristics. Detailed experimental protocols, tabulated quantitative data, and graphical representations of key processes are presented to serve as a resource for researchers and professionals in materials science and drug development. Its applications as a catalyst, an electrode material for lithium-ion batteries, and a photocatalyst are also discussed.^{[2][3][4]}

Synthesis and Morphology

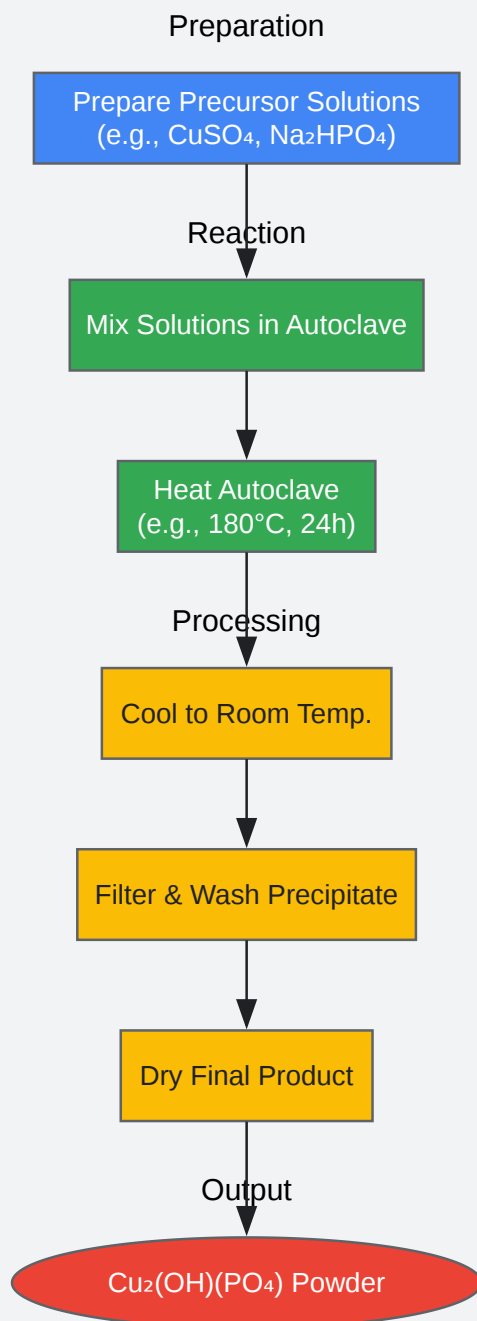
$\text{Cu}_2(\text{OH})(\text{PO}_4)$ is commonly synthesized via hydrothermal methods or wet chemical reactions.^{[3][5]} The morphology of the resulting microcrystals can be controlled by adjusting reaction parameters such as pH and the choice of copper salt precursors (e.g., nitrate, sulfate, or acetate).^{[4][6]} This control over morphology allows for the tuning of its physical and chemical

properties. Reported morphologies include rugby-like structures, balsam pear-like shapes, straw sheaf-like microcrystals, and four-pointed star-like dendrites.^{[4][6]}

Experimental Protocol: Hydrothermal Synthesis

This protocol outlines a general method for the hydrothermal synthesis of $\text{Cu}_2(\text{OH})(\text{PO}_4)$ microcrystals.

- **Precursor Preparation:** Prepare equimolar aqueous solutions of a copper salt (e.g., $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$) and a phosphate source (e.g., $\text{Na}_2\text{HPO}_4 \cdot 12\text{H}_2\text{O}$).
- **Mixing and Reaction:** Mix the two solutions in a Teflon-lined stainless steel autoclave. The pH of the solution can be adjusted at this stage if specific morphologies are desired.^[6]
- **Hydrothermal Treatment:** Seal the autoclave and heat it to a temperature between 90°C and 180°C (453 K) for a duration of 12 to 24 hours.^{[3][5]}
- **Product Recovery:** After the reaction, allow the autoclave to cool to room temperature naturally.
- **Washing and Drying:** Collect the resulting precipitate by filtration, wash it several times with deionized water and ethanol to remove any unreacted ions, and finally dry the product in an oven at a moderate temperature (e.g., $60\text{--}80^\circ\text{C}$).

Experimental Workflow: Hydrothermal Synthesis of $\text{Cu}_2(\text{OH})(\text{PO}_4)$ [Click to download full resolution via product page](#)Caption: Hydrothermal synthesis workflow for $\text{Cu}_2(\text{OH})(\text{PO}_4)$.

Physical Properties

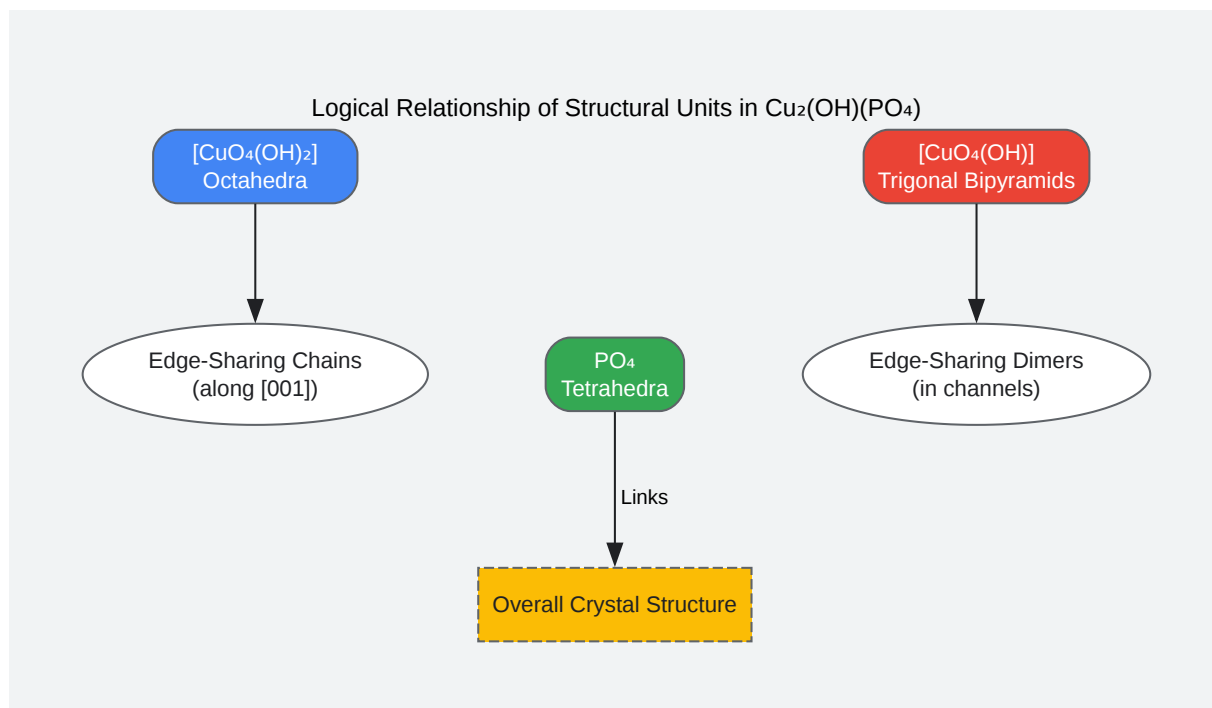
Crystallographic Properties

$\text{Cu}_2(\text{OH})(\text{PO}_4)$ crystallizes in the orthorhombic system with the space group Pnnm.^{[2][3]} Its structure is composed of chains of edge-sharing, distorted copper-oxygen octahedra ($[\text{CuO}_4(\text{OH})_2]$) that extend along the b axis.^{[5][7]} These chains are interconnected by isolated phosphate (PO_4) tetrahedra.^[5] The structure also features dimers of edge-sharing copper-oxygen trigonal bipyramids ($[\text{CuO}_4(\text{OH})]$) located within channels.^{[5][7]} There are two distinct crystallographic sites for copper, Cu1 and Cu2, which have distorted octahedral and trigonal bipyramidal coordination geometries, respectively.^[2] The entire crystal structure is stabilized by medium to weak O-H...O hydrogen bonds.^{[5][7]}

Table 1: Crystallographic Data for $\text{Cu}_2(\text{OH})(\text{PO}_4)$

Parameter	Value	Reference
Crystal System	Orthorhombic	^{[2][3][4]}
Space Group	Pnnm	^{[2][3]}
Lattice Constant a (Å)	8.0673(3)	^[2]
	8.058(2)	^[3]
	8.062	^[4]
Lattice Constant b (Å)	8.3999(4)	^[2]
	8.393(2)	^[3]
	8.384	^[4]
Lattice Constant c (Å)	5.8929(2)	^[2]
	5.889(2)	^[3]

|| 5.881 ||^[4] |



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Caption: Structural components of the $\text{Cu}_2(\text{OH})(\text{PO}_4)$ crystal lattice.

General Physical Properties

The compound is a solid with a calculated molecular weight of 239.07 g/mol .^[8] Its appearance can vary from blue or olive crystals to light bluish-green powder, depending on its hydration state and morphology.^[1]

Optical Properties

$\text{Cu}_2(\text{OH})(\text{PO}_4)$ exhibits broad absorption bands across the near-ultraviolet, visible, and near-infrared regions of the electromagnetic spectrum.^{[4][6]} This property is particularly relevant for its application in photocatalysis. The band gap energy can be tuned by altering the material's morphology, with reported values ranging from 2.39 eV to 3.06 eV.^[6]

Table 2: Optical and Spectroscopic Data for $\text{Cu}_2(\text{OH})(\text{PO}_4)$

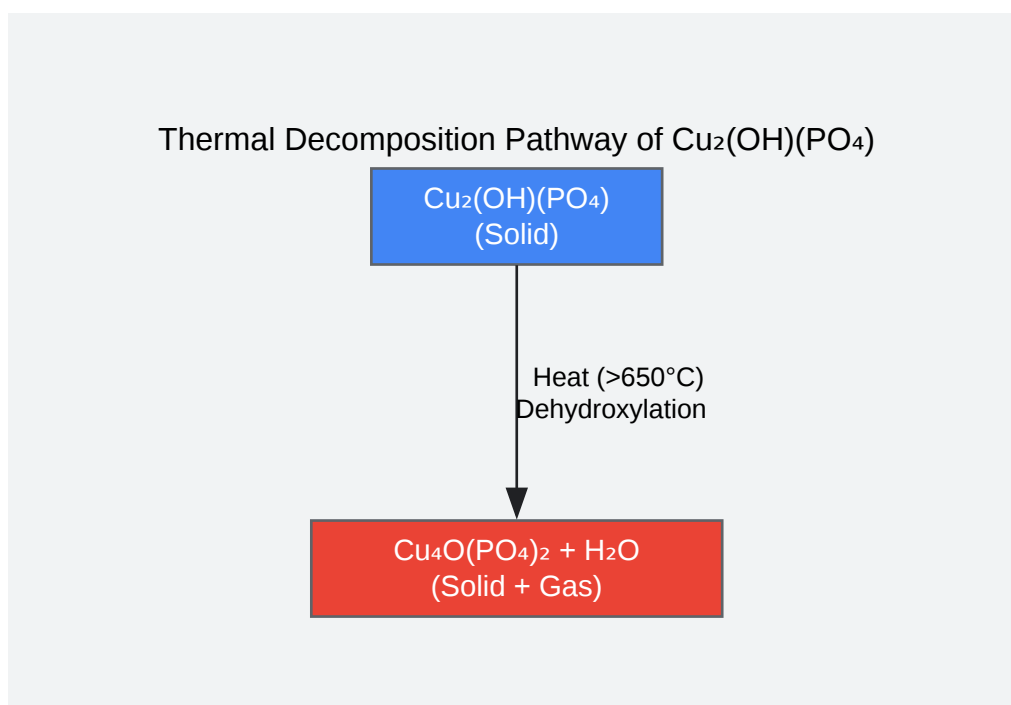
Property	Value	Reference
Band Gap Energies	2.39, 2.68, 2.78, 3.06 eV	[6]
Optical Absorption Bands	12190, 10525, 8545 cm ⁻¹	[3]

| Raman Symmetric Stretch ($\nu_1(\text{PO}_4)^{3-}$) | ~982 cm⁻¹ |[7] |

Chemical Properties

Thermal Stability and Decomposition

Thermal analysis indicates that $\text{Cu}_2(\text{OH})(\text{PO}_4)$ is stable at temperatures up to approximately 650°C.[3] Upon calcination at higher temperatures, such as 850°C, it undergoes dehydroxylation to form copper oxophosphate ($\text{Cu}_4\text{O}(\text{PO}_4)_2$).[3]



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Caption: Thermal decomposition of $\text{Cu}_2(\text{OH})(\text{PO}_4)$ at high temperature.

Electrochemical Properties

$\text{Cu}_2(\text{OH})(\text{PO}_4)$ has been investigated as a potential anode material for lithium-ion batteries.[2] It undergoes a conversion reaction with lithium ions during the charge-discharge process. The in situ formation of ionically conductive Li_3PO_4 is believed to enhance Li^+ diffusion, contributing to good rate capability and cycling stability.[2]

Table 3: Electrochemical Performance of $\text{Cu}_2(\text{OH})(\text{PO}_4)$ Anode

Parameter	Value	Reference
Specific Capacity	741.1 mAh g ⁻¹ at 0.1 A g ⁻¹	[2]

| Cycling Stability | Stable over 300 cycles |[2] |

Applications

The unique properties of $\text{Cu}_2(\text{OH})(\text{PO}_4)$ make it a candidate for several advanced applications:

- **Catalysis:** It has demonstrated catalytic activity in the hydroxylation of phenol and the epoxidation of styrene.[3]
- **Photocatalysis:** Due to its absorption in the near-infrared region, it can be used as a photocatalyst for the degradation of organic pollutants like 2,4-dichlorophenol under NIR light.[4]
- **Energy Storage:** Its performance as an anode material in lithium-ion batteries is a promising area of research.[2]
- **Biomedical Applications:** In a field of direct relevance to drug development, functionalized $\text{Cu}_2(\text{OH})(\text{PO}_4)$ nanoparticles have been explored for cancer therapy, integrating chemodynamic therapy (CDT), photodynamic therapy (PDT), and photothermal therapy (PTT).[9]
- **Industrial Additives:** It is used as a colorant, UV-filter, and laser marking agent in some food-contact polymers.[8]

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, $\text{Cu}_2(\text{OH})(\text{PO}_4)$ presents several hazards. It is harmful if swallowed, can cause skin and serious eye irritation, and may cause respiratory irritation.[8] Furthermore, it is classified as very toxic to aquatic life, with long-lasting effects.[8] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and respiratory protection, should be used when handling this compound.

Table 4: GHS Hazard Statements

Hazard Code	Description	Reference
H302	Harmful if swallowed	[8]
H315	Causes skin irritation	[8]
H319	Causes serious eye irritation	[8]
H335	May cause respiratory irritation	[8]

| H410 | Very toxic to aquatic life with long lasting effects |[8] |

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